

An In-depth Technical Guide to 1-(2-Fluoroethoxy)-4-nitrobenzene

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Compound of Interest

Compound Name: 1-(2-Fluoroethoxy)-4-nitrobenzene

CAS No.: 109230-65-1

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Introduction: A Versatile Building Block in Modern Chemistry

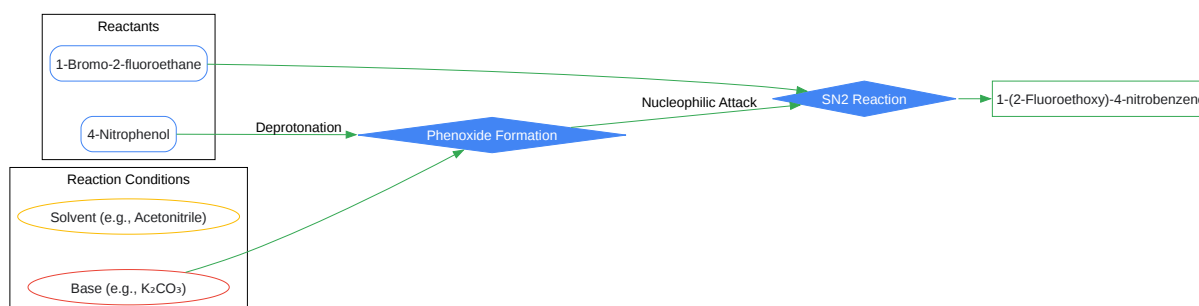
1-(2-Fluoroethoxy)-4-nitrobenzene is a valuable aromatic compound characterized by the presence of a nitro group and a fluoroethoxy substituent on a benzene ring. This unique combination of functional groups makes it a highly versatile intermediate in organic synthesis, particularly in the fields of medicinal chemistry and materials science. The electron-withdrawing nature of the nitro group activates the aromatic ring for nucleophilic aromatic substitution, while the fluoroethoxy moiety can influence the pharmacokinetic and physicochemical properties of derivative compounds, such as metabolic stability and lipophilicity. This guide provides a comprehensive overview of the synthesis, properties, applications, and analytical characterization of this important chemical entity, tailored for researchers, scientists, and professionals in drug development.

Synthesis and Mechanism: The Williamson Ether

Synthesis Approach

The most common and efficient method for the synthesis of **1-(2-Fluoroethoxy)-4-nitrobenzene** is the Williamson ether synthesis. This classic organic reaction involves the reaction of an alkoxide with a primary alkyl halide. In this specific case, the synthesis proceeds by the reaction of 4-nitrophenol with 1-bromo-2-fluoroethane (or a similar 2-fluoroethyl halide) in the presence of a base.

The mechanism involves the deprotonation of the phenolic hydroxyl group of 4-nitrophenol by a base, typically a carbonate such as potassium carbonate, to form a more nucleophilic phenoxide ion. This phenoxide then acts as a nucleophile, attacking the electrophilic carbon of the 2-fluoroethyl halide in an SN2 reaction, displacing the halide and forming the desired ether linkage. The choice of a polar aprotic solvent, such as acetonitrile or dimethylformamide (DMF), is crucial for facilitating the SN2 reaction.



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Caption: A logical workflow of the Williamson ether synthesis for **1-(2-Fluoroethoxy)-4-nitrobenzene**.

Detailed Experimental Protocol: Synthesis of 1-(2-Fluoroethoxy)-4-nitrobenzene

This protocol is a representative example of the Williamson ether synthesis for the preparation of the title compound.

Materials:

- 4-Nitrophenol
- 1-Bromo-2-fluoroethane
- Anhydrous Potassium Carbonate (K_2CO_3)
- Anhydrous Acetonitrile (CH_3CN)
- Ethyl Acetate
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- To a stirred suspension of 4-nitrophenol (1.0 eq) and anhydrous potassium carbonate (2.0 eq) in anhydrous acetonitrile, add 1-bromo-2-fluoroethane (1.2 eq).
- Heat the reaction mixture to reflux (approximately 82°C) and monitor the reaction progress by thin-layer chromatography (TLC).
- After completion of the reaction (typically 4-6 hours), cool the mixture to room temperature.
- Filter the reaction mixture to remove inorganic salts and wash the solid residue with ethyl acetate.

- Combine the filtrate and washings and concentrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **1-(2-Fluoroethoxy)-4-nitrobenzene**.

Physicochemical Properties

The key physicochemical properties of **1-(2-Fluoroethoxy)-4-nitrobenzene** are summarized in the table below. These properties are essential for its handling, storage, and application in various chemical processes.

Property	Value
CAS Number	109230-65-1[1]
Molecular Formula	C ₈ H ₈ FNO ₃ [1]
Molecular Weight	185.15 g/mol
IUPAC Name	1-(2-fluoroethoxy)-4-nitrobenzene[1]
LogP	1.96[1]
Polar Surface Area	52 Å²[1]
Hydrogen Bond Acceptors	3[1]
Hydrogen Bond Donors	0[1]
Rotatable Bond Count	4[1]

Applications in Research and Drug Development

While specific, publicly documented applications of **1-(2-Fluoroethoxy)-4-nitrobenzene** are not extensively detailed, its structural motifs are highly relevant in medicinal chemistry.

Nitroaromatic compounds are crucial intermediates in the synthesis of a wide array of pharmaceuticals.[2] The nitro group can be readily reduced to an amine, which is a key functional group for further molecular elaboration.

The fluoroethoxy side chain is of particular interest in drug design. The incorporation of fluorine can significantly enhance a molecule's metabolic stability and binding affinity to its biological target. Therefore, **1-(2-Fluoroethoxy)-4-nitrobenzene** serves as a valuable starting material for the synthesis of novel drug candidates. For instance, the corresponding aniline derivative, 4-(2-fluoroethoxy)aniline, can be a key building block for the synthesis of kinase inhibitors, which are a major class of anti-cancer drugs.

Analytical Characterization

The structural elucidation and purity assessment of **1-(2-Fluoroethoxy)-4-nitrobenzene** are typically performed using a combination of spectroscopic and chromatographic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are fundamental for confirming the structure. The ^1H NMR spectrum is expected to show characteristic signals for the aromatic protons, as well as the methylene protons of the fluoroethoxy group, with specific splitting patterns due to proton-proton and proton-fluorine couplings. The ^{13}C NMR spectrum will show the expected number of signals for the aromatic and aliphatic carbons.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of the compound. Electron ionization (EI) or electrospray ionization (ESI) techniques can be employed, and the fragmentation pattern can provide further structural information.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful tool for assessing the purity of the synthesized compound. A reverse-phase C18 column with a mobile phase of acetonitrile and water is commonly used.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS can also be used for both purity assessment and structural confirmation, particularly for volatile compounds.

Safety and Handling

As with all nitroaromatic compounds, **1-(2-Fluoroethoxy)-4-nitrobenzene** should be handled with care in a well-ventilated laboratory, preferably in a fume hood. Appropriate personal

protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

Nitroaromatic compounds are generally considered to be toxic and may be harmful if swallowed, inhaled, or absorbed through the skin. They can also be irritants to the eyes and skin. In case of contact, the affected area should be washed immediately with plenty of water. For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1-(2-Fluoroethoxy)-4-nitrobenzene is a strategically important chemical intermediate with significant potential in the synthesis of complex organic molecules for the pharmaceutical and materials science industries. Its synthesis via the Williamson ether reaction is a robust and well-established method. The presence of both the nitro and fluoroethoxy groups provides a versatile platform for further chemical modifications, making it a valuable tool for researchers and drug development professionals. A thorough understanding of its synthesis, properties, and handling is crucial for its effective and safe utilization in research and development.

References

- Chemspace. **1-(2-fluoroethoxy)-4-nitrobenzene** - C₈H₈FN₃O₃ | CSSB00000092843.
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